

Hydrothermal Synthesis of Cr2NiO4: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	Chromium nickel oxide (Cr2NiO4)	
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For researchers, scientists, and drug development professionals, this document provides a detailed overview and experimental protocol for the synthesis of chromium(III) nickel(II) oxide (Cr2NiO4), a spinel structured nanomaterial, via the hydrothermal method. This method offers a cost-effective and controllable route to produce crystalline Cr2NiO4 nanoparticles.

Introduction

Chromium(III) nickel(II) oxide (Cr2NiO4), also known as nickel chromite, is a fascinating material with a spinel crystal structure. Materials with this structure are of significant interest due to their diverse applications in catalysis, magnetic materials, and as pigments. The hydrothermal synthesis method is an advantageous technique for producing Cr2NiO4 nanoparticles as it allows for precise control over particle size, morphology, and crystallinity at relatively low temperatures. This method involves a chemical reaction in a closed system (an autoclave) using aqueous solutions at temperatures above the boiling point of water.

Applications of Cr2NiO4

Cr2NiO4 synthesized via the hydrothermal method exhibits properties that make it a candidate for various applications:

 Catalysis: Like many spinel oxides, Cr2NiO4 is being investigated for its catalytic activity in various chemical reactions.



- Gas Sensing: The material's electrical properties can change in the presence of certain gases, making it a potential candidate for gas sensor applications.
- Magnetic Materials: The arrangement of Ni²⁺ and Cr³⁺ ions in the spinel lattice gives rise to interesting magnetic properties.
- Pigments: The stable and often intensely colored nature of spinel oxides makes them suitable for use as pigments in ceramics and paints.

Experimental Protocol: Hydrothermal Synthesis of Cr2NiO4

This protocol is based on established methods for the hydrothermal synthesis of transition metal chromite spinels.[1][2]

Materials:

- Nickel(II) nitrate hexahydrate (Ni(NO₃)₂·6H₂O)
- Chromium(III) nitrate nonahydrate (Cr(NO₃)₃.9H₂O)
- Sodium hydroxide (NaOH) or other suitable mineralizer/pH adjusting agent
- Deionized water
- Teflon-lined stainless steel autoclave

Equipment:

- Magnetic stirrer with heating plate
- pH meter
- Laboratory oven
- Centrifuge
- Mortar and pestle



Procedure:

- Precursor Solution Preparation:
 - Prepare aqueous solutions of nickel(II) nitrate and chromium(III) nitrate in stoichiometric amounts. For example, to synthesize Cr2NiO4, a molar ratio of 1:2 for Ni:Cr should be used.
 - Dissolve the nickel and chromium salts in deionized water with continuous stirring until a homogeneous solution is obtained.

pH Adjustment:

- Slowly add a solution of sodium hydroxide (e.g., 1 M NaOH) to the precursor solution while stirring vigorously.
- Monitor the pH of the solution using a pH meter and continue adding the base until the desired pH is reached. A pH in the range of 10.5-11.5 is typically used for the synthesis of chromite spinels.[1][2]

Hydrothermal Reaction:

- Transfer the resulting suspension into a Teflon-lined stainless steel autoclave.
- Seal the autoclave and place it in a laboratory oven preheated to the reaction temperature.
 A temperature range of 180-200 °C is recommended.[1][2]
- Maintain the reaction for a specific duration, typically between 11 and 13 hours.[1][2]
- Product Recovery and Purification:
 - After the reaction is complete, allow the autoclave to cool down to room temperature naturally.
 - Open the autoclave and collect the precipitate by centrifugation.
 - Wash the collected product several times with deionized water and then with ethanol to remove any unreacted precursors and byproducts.



- Dry the final product in an oven at a suitable temperature (e.g., 80-100 °C) for several hours.
- Calcination (Optional):
 - To improve the crystallinity of the synthesized Cr2NiO4, the dried powder can be calcined in a furnace. The calcination temperature and duration will influence the final particle size and morphology.

Data Presentation

The following table summarizes the key experimental parameters for the hydrothermal synthesis of Cr2NiO4 based on literature for similar chromite spinels.[1][2]

Parameter	Value
Nickel Precursor	Nickel(II) nitrate
Chromium Precursor	Chromium(III) nitrate
Molar Ratio (Ni:Cr)	1:2
Mineralizer/pH Adjuster	Sodium hydroxide
Reaction Temperature	180-200 °C
Reaction Time	11-13 hours
рН	10.5-11.5

Characterization of Synthesized Cr2NiO4

To confirm the successful synthesis and to characterize the properties of the Cr2NiO4 nanoparticles, the following techniques are commonly employed:

- X-ray Diffraction (XRD): To determine the crystal structure, phase purity, and crystallite size.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To analyze the morphology, particle size, and microstructure.



- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic vibrational modes of the metal-oxygen bonds in the spinel structure.
- Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA): To study the thermal stability of the synthesized material.
- Vibrating Sample Magnetometry (VSM): To investigate the magnetic properties of the Cr2NiO4 nanoparticles.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the hydrothermal synthesis of Cr2NiO4.



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Caption: Workflow for the hydrothermal synthesis of Cr2NiO4.

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